

An In-depth Technical Guide to the Safe Handling and Toxicity of Pyruvonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Pyruvonitrile**

Cat. No.: **B1329346**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a formal safety data sheet (SDS) or professional safety consultation. Always refer to the most current SDS for **pyruvonitrile** and follow all applicable safety regulations and institutional protocols.

Executive Summary

Pyruvonitrile, also known as acetyl cyanide, is a highly flammable and toxic organic compound. Its handling requires stringent safety measures due to its acute oral and inhalation toxicity, as well as its potential for skin and respiratory irritation. This guide provides a comprehensive overview of the known toxicological properties of **pyruvonitrile**, safe handling procedures, and personal protective equipment recommendations. While specific quantitative toxicity data (LD50/LC50) for **pyruvonitrile** is not readily available in the public domain, its hazard classifications indicate significant risk upon exposure. The primary mechanism of toxicity for aliphatic nitriles is generally attributed to the metabolic release of cyanide, a potent inhibitor of cellular respiration.

Toxicological Profile

Pyruvonitrile is classified as a hazardous substance with significant acute toxicity. The following sections summarize the known toxicological effects.

Acute Toxicity

Pyruvonitrile is classified as acutely toxic by oral and inhalation routes of exposure.[1][2] It is also a skin and eye irritant and may cause respiratory irritation.[2][3]

Table 1: Summary of GHS Hazard Classifications for **Pyruvonitrile**

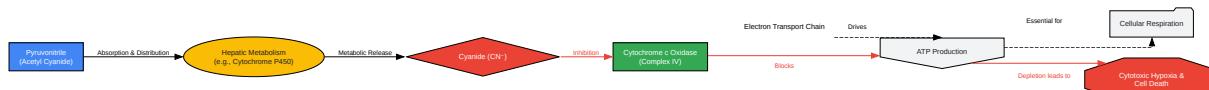
Hazard Class	Category	Hazard Statement
Flammable liquids	2	H225: Highly flammable liquid and vapour
Acute toxicity, Oral	3	H301: Toxic if swallowed
Acute toxicity, Inhalation	2	H330: Fatal if inhaled
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, long-term hazard	3	H412: Harmful to aquatic life with long lasting effects

Source: Sigma-Aldrich Safety Data Sheet

Presumed Mechanism of Toxicity: Cyanide Release

While specific metabolic studies for **pyruvonitrile** are not widely available, the toxicity of many aliphatic nitriles is attributed to their in vivo metabolism, which can release cyanide. Cyanide is a potent cytotoxic agent that inhibits cellular respiration by binding to cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain. This inhibition leads to a rapid decrease in ATP production, causing cellular hypoxia and, in severe cases, death.

Diagram of Postulated **Pyruvonitrile** Toxicity Pathway



[Click to download full resolution via product page](#)

Caption: Postulated metabolic activation of **pyruvonitrile** and subsequent cyanide-mediated inhibition of cellular respiration.

Safe Handling and Personal Protective Equipment (PPE)

Due to its high toxicity and flammability, **pyruvonitrile** must be handled with extreme caution in a well-ventilated area, preferably within a chemical fume hood.

Table 2: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles and a face shield.
Skin Protection	Chemical-resistant gloves (e.g., butyl rubber, Viton®), a lab coat, and closed-toe shoes.
Respiratory Protection	A full-face respirator with an appropriate organic vapor cartridge is recommended, especially when working outside of a fume hood or in case of a spill.

Source: Compiled from multiple Safety Data Sheets.

Engineering Controls

- Work exclusively in a certified chemical fume hood.

- Ensure an eyewash station and safety shower are readily accessible.
- Use spark-proof equipment and avoid sources of ignition.

Storage

- Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames.
- Keep the container tightly closed and store in a locked cabinet.
- Incompatible materials include strong oxidizing agents, acids, and bases.

Emergency Procedures

First Aid Measures

Table 3: First Aid Procedures for **Pyruvonitrile** Exposure

Exposure Route	First Aid Instructions
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Source: Compiled from multiple Safety Data Sheets.

Spill and Leak Procedures

- Evacuate the area immediately.
- Remove all sources of ignition.
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection.
- Contain the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.

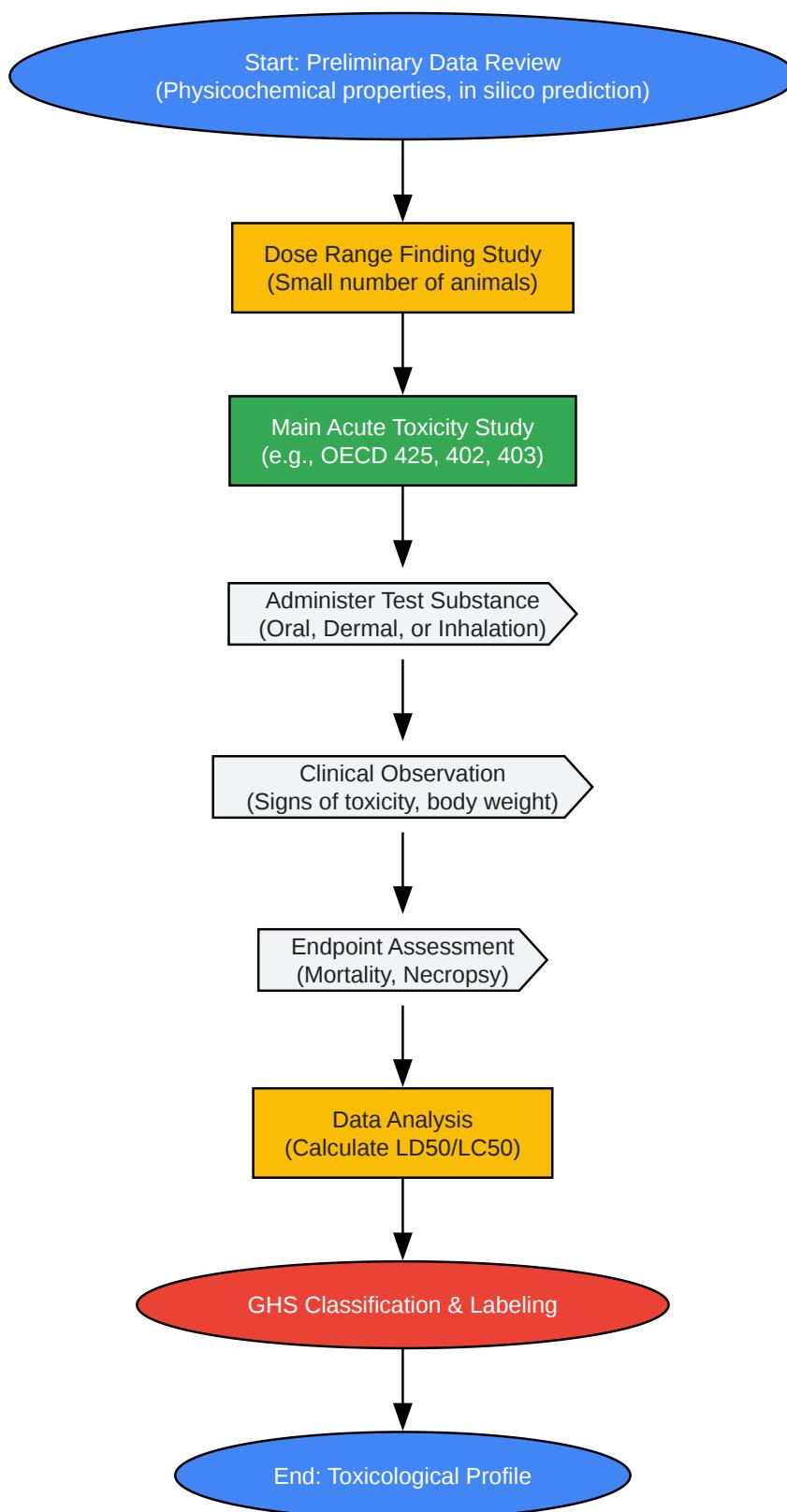
Experimental Protocols (Representative)

While specific experimental protocols for toxicological studies on **pyruvonitrile** are not publicly available, the following are generalized methodologies for assessing acute toxicity, which would be adapted for a substance with the hazard profile of **pyruvonitrile**.

Representative Protocol: Acute Oral Toxicity (Up-and-Down Procedure - UDP) - OECD 425

- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Animal Model: Typically, a single sex (usually female) of a rodent species (e.g., Wistar rats).
- Procedure:
 - A single animal is dosed with the test substance at a starting dose level selected based on available data.
 - The animal is observed for signs of toxicity and mortality for up to 14 days.
 - If the animal survives, the next animal is dosed at a higher level. If the animal dies, the next is dosed at a lower level.
 - This sequential dosing continues until a stopping criterion is met (e.g., a number of reversals in outcome).
- Data Analysis: The LD50 is calculated using maximum likelihood estimation.

Diagram of a Generic Experimental Workflow for Acute Toxicity Testing

[Click to download full resolution via product page](#)

Caption: A generalized workflow for conducting an acute toxicity study, from preliminary assessment to final classification.

Physical and Chemical Properties

Table 4: Physical and Chemical Properties of **Pyruvonitrile**

Property	Value
CAS Number	631-57-2
Molecular Formula	C ₃ H ₃ NO
Molecular Weight	69.06 g/mol
Appearance	Colorless to light yellow liquid
Boiling Point	92-93 °C
Density	0.974 g/mL at 25 °C
Flash Point	14 °C
Solubility	Soluble in ether and acetonitrile. Decomposes in water.

Source: Compiled from multiple Safety Data Sheets.

Conclusion

Pyruvonitrile is a hazardous chemical that poses significant health risks, primarily through acute oral and inhalation toxicity. Its high flammability also presents a serious safety concern. All handling of this substance should be conducted by trained personnel in a controlled laboratory setting with appropriate engineering controls and personal protective equipment. The presumed mechanism of toxicity via cyanide release underscores the need for rapid and appropriate medical intervention in case of exposure. Due to the lack of publicly available, specific quantitative toxicological data, a cautious approach assuming high toxicity is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Acetyl cyanide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safe Handling and Toxicity of Pyruvonitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329346#safe-handling-and-toxicity-of-pyruvonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com